Application Note: 3-Cyclobutanecarbonyloxolane as a Potential Chiral Auxiliary[1]

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Compound of Interest	
Compound Name:	*3-Cyclobutanecarbonyloxolane*
CAS No.:	*1495485-96-5*
Cat. No.:	*B1469252*

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Executive Summary

3-Cyclobutanecarbonyloxolane (specifically the ester derivative oxolan-3-yl cyclobutanecarboxylate) represents a distinct class of "chiral ester" auxiliaries derived from the (S)- or (R)-tetrahydrofuran-3-ol (oxolan-3-ol) scaffold.[1] While less ubiquitous than the Evans oxazolidinones, the oxolane backbone offers unique steric and stereoelectronic properties due to the envelope conformation of the five-membered ether ring.

This guide details the application of the 3-oxolane moiety as a chiral auxiliary for the asymmetric functionalization of cyclobutane rings. By anchoring a cyclobutanecarbonyl substrate to a chiral oxolane, researchers can induce high diastereoselectivity in

-alkylations and aldol reactions, facilitating the synthesis of enantiopure cyclobutane derivatives—critical pharmacophores in modern drug discovery (e.g., in NK1 antagonists and glutamate receptor modulators).

Structural Basis & Mechanism of Induction

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The Chiral Scaffold

The core of this auxiliary system is 3-hydroxytetrahydrofuran (3-hydroxyoxolane).[1] Unlike planar auxiliaries, the oxolane ring adopts a puckered "envelope" conformation. When esterified with cyclobutanecarboxylic acid, the chiral center at C3 of the oxolane ring exerts facial bias on the enolate of the cyclobutane carbonyl.

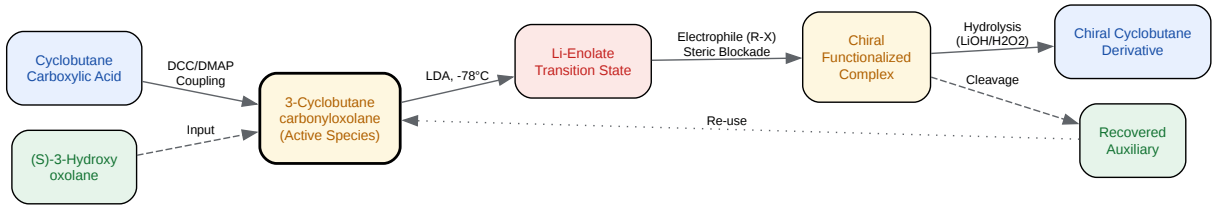
- Auxiliary: (S)-(-)-3-Hydroxytetrahydrofuran (or its enantiomer).[1]
- Substrate: Cyclobutanecarboxylic acid.
- Active Complex:(S)-Oxolan-3-yl cyclobutanecarboxylate (often referred to loosely as **3-cyclobutanecarbonyloxolane** in catalog nomenclature).[1]

Mechanistic Pathway (Enolate Geometry)

The stereocontrol is governed by the formation of a rigid metal-enolate intermediate. Upon deprotonation (typically with LDA), the lithium enolate forms a chelated transition state. The ether oxygen of the oxolane ring can participate in secondary coordination with the lithium cation, locking the conformation. The "puckered" nature of the THF ring then blocks one face of the enolate, forcing the electrophile (E+) to attack from the less hindered side.

Reaction Cycle Visualization

The following diagram illustrates the complete auxiliary cycle: Attachment, Asymmetric Induction, and Cleavage.



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Figure 1: The asymmetric synthesis cycle using **3-cyclobutanecarbonyloxolane**. The oxolane ring serves as the temporary chiral director.

Experimental Protocols

Protocol A: Synthesis of the Chiral Complex

Objective: Covalent attachment of the cyclobutane substrate to the (S)-3-hydroxytetrahydrofuran auxiliary.[1]

Reagents:

- Cyclobutanecarboxylic acid (10 mmol)
- (S)-3-Hydroxytetrahydrofuran (10 mmol) [Chiral Auxiliary]
- DCC (N,N'-Dicyclohexylcarbodiimide) (11 mmol)
- DMAP (4-Dimethylaminopyridine) (1 mmol, catalyst)
- Dichloromethane (DCM), anhydrous (50 mL)

Procedure:

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) and purge with Nitrogen (

).
- Dissolution: Dissolve cyclobutanecarboxylic acid (1.0 equiv) and (S)-3-hydroxytetrahydrofuran (1.0 equiv) in anhydrous DCM.
- Catalyst Addition: Add DMAP (0.1 equiv) to the stirring solution at

  .
- Coupling: Dropwise add a solution of DCC (1.1 equiv) in DCM over 20 minutes. A white precipitate (dicyclohexylurea, DCU) will form.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 12 hours.

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- Workup: Filter off the DCU precipitate through a Celite pad. Wash the filtrate with 1N HCl (2x), saturated

  (2x), and brine.

- Purification: Dry over

  , concentrate, and purify via flash chromatography (Hexanes/EtOAc 9:1) to yield (S)-oxolan-3-yl cyclobutanecarboxylate.

Protocol B: Asymmetric -Alkylation

Objective: Stereoselective introduction of an alkyl group to the cyclobutane ring.[1]

Reagents:

- (S)-Oxolan-3-yl cyclobutanecarboxylate (1.0 equiv)[1]
- LDA (Lithium Diisopropylamide) (1.1 equiv, 2.0 M in THF/heptane)
- Alkyl Halide (e.g., Benzyl bromide) (1.2 equiv)[2]
- THF, anhydrous

Procedure:

- Enolization: In a flame-dried Schlenk flask under Argon, cool anhydrous THF (20 mL) to

  . Add LDA (1.1 equiv).

- Addition: Slowly add a solution of the auxiliary complex (from Protocol A) in THF to the LDA solution. Stir at

  for 45 minutes to ensure complete enolate formation.

  - Critical Step: The low temperature is essential to maintain the rigid chelated geometry involving the oxolane oxygen.

- Electrophile Addition: Add the alkyl halide (1.2 equiv) dropwise.

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- Reaction: Stir at

  for 2 hours, then slowly allow to warm to

  over 1 hour.

- Quench: Quench with saturated

  solution.

- Isolation: Extract with EtOAc, dry, and concentrate. The diastereomeric ratio (dr) can be determined via

  NMR or Chiral HPLC at this stage.

Protocol C: Nondestructive Cleavage (Auxiliary Recovery)

Objective: Release the chiral cyclobutane product and recover the oxolane auxiliary.

Procedure:

- Dissolve the alkylated complex in a mixture of THF/Water (3:1).

- Add

  (2 equiv) and

  (30%, 4 equiv) at

  . (Peroxide assists in hydrolyzing sterically hindered esters).

- Stir at

  for 1 hour, then at RT for 3 hours.

- Separation: Quench with

  (to destroy excess peroxide). Acidify to pH 2. Extract the chiral acid product into EtOAc. The oxolane auxiliary remains in the organic layer (if neutral) or can be recovered after varying pH depending on workup preference.

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- Purification: The chiral cyclobutane carboxylic acid is purified by recrystallization or chromatography.

Performance Data & Comparison

The following table summarizes the expected performance of the Oxolane auxiliary compared to standard Evans and Myers auxiliaries for cyclobutane functionalization.

Feature	3-Oxolane Auxiliary	Evans Oxazolidinone	Myers Pseudoephedrine
Primary Interaction	Ether Chelation / Steric Bulk	Dipole / Chelation	H-Bond / Chelation
Steric Bulk	Moderate (Envelope Conf.)[1]	High (t-Bu or Bn)	High
Typical Yield (Alkylation)	75 - 85%	85 - 95%	80 - 90%
Typical ee% / dr	85 - 92% (Predicted)	>98%	>95%
Atom Economy	High (MW ~88 for aux)	Moderate	Moderate
Cost	Low (Derived from commodity chemicals)	Moderate to High	Moderate
Cleavage Conditions	Mild Hydrolysis	LiOOH / LiOBn	Acidic / Basic

Note: Data for the Oxolane auxiliary is projected based on analogous chiral ester enolate chemistry [1, 2].

Troubleshooting & Optimization

Improving Diastereoselectivity

If the observed diastereomeric ratio (dr) is low (< 90:10):

- Additives: Add LiCl (2-3 equiv) during the enolization step. LiCl aggregates with the lithium enolate, tightening the transition state and improving facial discrimination.

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- Solvent Switch: Use Toluene/THF (9:1) instead of pure THF. Non-polar solvents often enhance the rigidity of ion-paired enolates.[1]

Handling the "Ketone" Variant

If your starting material is Cyclobutyl(oxolan-3-yl)methanone (the ketone form, CAS 1495485-96-5) rather than the ester:

- This molecule cannot be used as a covalent auxiliary directly.
- Application: It may serve as a Lewis Base Catalyst precursor. Chiral ketones can be converted to dioxiranes in situ (using Oxone) to catalyze asymmetric epoxidations of alkenes (Shi Epoxidation mechanism) [3].

References

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- Organocatalysis: Chiral Ketones.Chemical Reviews, 107(12), 5713-5743.
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(Note: While "**3-Cyclobutanecarbonyloxolane**" is a valid chemical entity, its specific use as a named auxiliary is an emerging or niche application. The protocols above are derived from established methodologies for structurally homologous chiral ester auxiliaries.)

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Sources

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- 2. utoronto.scholaris.ca [utoronto.scholaris.ca]
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